

Health and safety information for Tetrafluoroterephthalic acid

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Compound of Interest

Compound Name: Tetrafluoroterephthalic acid

Cat. No.: B147487

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An In-depth Technical Guide to the Health and Safety of Tetrafluoroterephthalic Acid

For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety profile of chemical reagents is paramount for ensuring a safe laboratory environment. This technical guide provides a comprehensive overview of the known health and safety information for **Tetrafluoroterephthalic acid** (CAS No. 652-36-8).

Chemical Identification

Tetrafluoroterephthalic acid is a fluorinated aromatic compound.[1] At room temperature, it exists as a white to off-white crystalline solid.[2]

Identifier	Value
Chemical Name	2,3,5,6-Tetrafluoroterephthalic acid
Synonyms	2,3,5,6-Tetrafluoro-1,4-benzenedicarboxylic acid, Perfluoroterephthalic acid
CAS Number	652-36-8[1][3][4][5][6][7]
Molecular Formula	C ₈ H ₂ F ₄ O ₄ [3][4][5][7]
Molecular Weight	238.09 g/mol [3][5]

Hazard Identification and Classification

Tetrafluoroterephthalic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[2][3]} The primary hazards are related to irritation of the skin, eyes, and respiratory system.^{[2][3][5][8][9][10][11]}

GHS Classification	Details
Pictogram	
Signal Word	Warning ^{[2][3][4][5][10]}
Hazard Statements	H315: Causes skin irritation. ^{[2][3][4][5][8][9][10]} H319: Causes serious eye irritation. ^{[2][3][4][5][8][9][10]} H335: May cause respiratory irritation. ^{[2][3][5][8][9][10]}
Precautionary Statements	Prevention: P261, P264, P271, P280 ^{[3][5][8][10]} Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362+P364 ^{[2][3][4][8]} Storage: P403+P233, P405 ^{[3][8][12]} Disposal: P501 ^{[3][8][12]}

Toxicological Information

While detailed toxicological studies are limited, the available data indicates that **Tetrafluoroterephthalic acid** may pose moderate health risks upon exposure.^[2] It is not currently classified as a carcinogen by major regulatory agencies.^[2]

Exposure Route	Effects
Inhalation	May cause respiratory irritation.[2][3][8][9] Symptoms can include coughing, wheezing, and shortness of breath.
Skin Contact	Causes skin irritation.[2][3][4][8][9] Prolonged contact may lead to mild dermal irritation.[2]
Eye Contact	Causes serious eye irritation.[2][3][4][8][9]
Ingestion	May lead to irritation of the gastrointestinal system.[2]

First-Aid Measures

In the event of exposure, immediate action is critical. The following table summarizes the recommended first-aid procedures.

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[8] [12] If you feel unwell, call a POISON CENTER or doctor.[12]
Skin Contact	Wash the affected area with plenty of soap and water.[4][12] If skin irritation occurs, get medical advice or attention.[4] Contaminated clothing should be removed and washed before reuse.[4] [8]
Eye Contact	Rinse cautiously with water for several minutes. [4][12] If present and easy to do, remove contact lenses.[4][12] Continue rinsing.[4][12] If eye irritation persists, seek medical advice or attention.[4]
Ingestion	Clean the mouth with water and drink plenty of water afterwards.[8][12] If symptoms occur, get medical attention.[8][12]

Handling, Storage, and Personal Protection

Proper handling and storage procedures, along with the use of appropriate personal protective equipment (PPE), are essential for minimizing the risk of exposure.

Handling and Storage

Aspect	Recommendations
Handling	Wash hands and face thoroughly after handling. [4] Use only in a well-ventilated area or outdoors.[8][12] Avoid breathing dust, fume, gas, mist, vapors, or spray.[8][12] Avoid contact with skin, eyes, and clothing.
Storage	Store in a well-ventilated place and keep the container tightly closed.[8][12] Store in a cool, dark, and dry place.[4] Keep away from incompatible materials such as oxidizing agents. [4]

Exposure Controls and Personal Protective Equipment

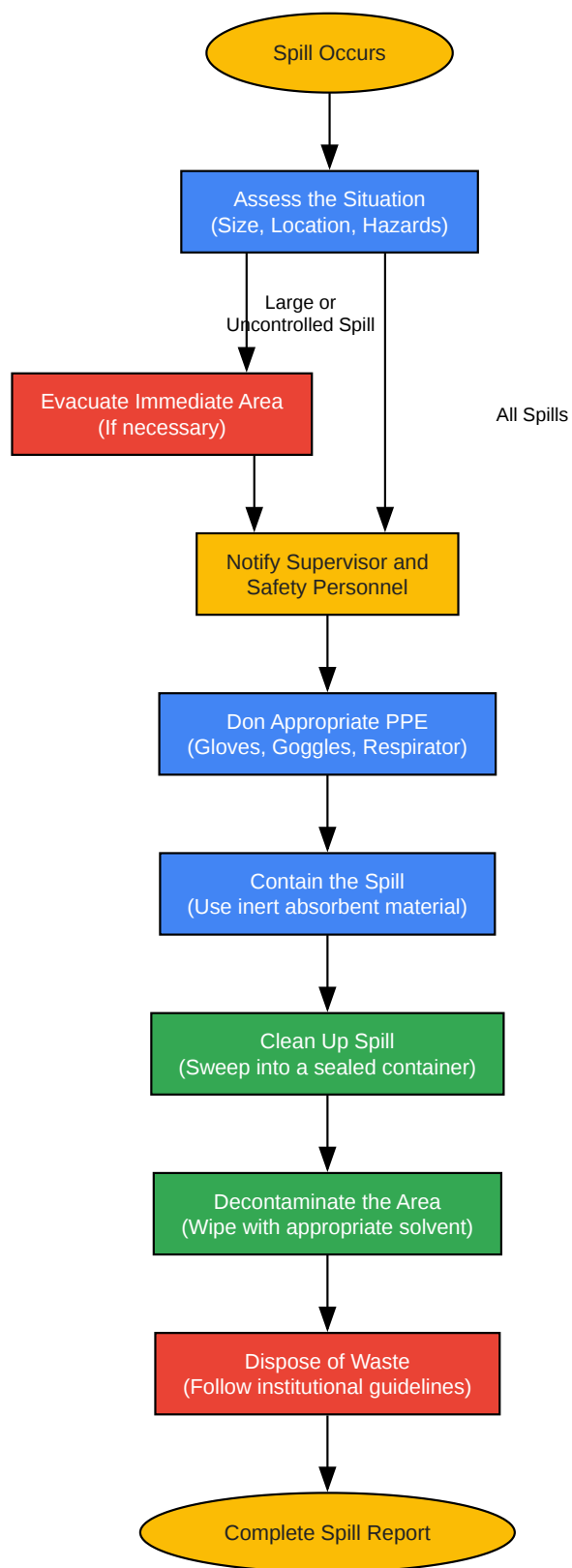
PPE	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are required.[4] A face shield may be necessary in situations with a higher risk of splashing.[4]
Skin Protection	Wear protective gloves (e.g., nitrile rubber).[4] Protective clothing and boots should be worn as needed.[4]
Respiratory Protection	A dust respirator (e.g., N95) should be used if dust is generated and ventilation is inadequate.
Engineering Controls	Work should be conducted in a well-ventilated area.[8][12] A local exhaust system or a chemical fume hood is recommended. Ensure that eyewash stations and safety showers are readily accessible.[12]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **Tetrafluoroterephthalic acid** are not available in publicly accessible safety data sheets or chemical databases. These protocols are typically found in specialized toxicology literature. Researchers requiring this level of detail should consult relevant peer-reviewed scientific journals.

Spill Response Workflow

A systematic approach is crucial for safely managing a spill of **Tetrafluoroterephthalic acid**. The following diagram outlines a general workflow for spill response.



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Caption: Workflow for handling a chemical spill.

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